

# "1-Ethyl-3-methylimidazolium benzoate CAS number and molecular weight"

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## Compound of Interest

Compound Name: *1-Ethyl-3-methylimidazolium benzoate*

Cat. No.: *B1254055*

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## 1-Ethyl-3-methylimidazolium Benzoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Ethyl-3-methylimidazolium benzoate**, an ionic liquid with potential applications in various scientific and industrial fields. This document consolidates key chemical data, outlines a general synthesis methodology, and explores its potential biological interactions based on current knowledge of related compounds.

## Core Chemical Data

The fundamental chemical and physical properties of **1-Ethyl-3-methylimidazolium benzoate** are summarized below.

Property	Value	Source
CAS Number	150999-33-0	[1]
Molecular Formula	C <sub>13</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	232.28 g/mol	Calculated
Chemical Structure	Imidazolium cation with ethyl and methyl substituents, and a benzoate anion.	

## Synthesis Protocol

While a specific, detailed experimental protocol for the synthesis of **1-Ethyl-3-methylimidazolium benzoate** is not readily available in the peer-reviewed literature, a general and plausible method can be adapted from the synthesis of other 1-ethyl-3-methylimidazolium-based ionic liquids with different anions. The most common approach involves a two-step process: quaternization of 1-methylimidazole followed by anion exchange.

### Step 1: Synthesis of 1-Ethyl-3-methylimidazolium Halide (e.g., Bromide)

This initial step involves the quaternization of 1-methylimidazole with an ethyl halide.

Materials:

- 1-methylimidazole
- Ethyl bromide (or other suitable ethyl halide)
- Ethyl acetate (for washing)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-methylimidazole and a slight molar excess of ethyl bromide.
- The reaction mixture is typically heated (e.g., to 50-70°C) and stirred for several hours.

- The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled, which should result in the formation of a solid or a viscous liquid.
- The crude product is washed multiple times with a non-polar solvent like ethyl acetate to remove any unreacted starting materials.
- The resulting 1-ethyl-3-methylimidazolium bromide is then dried under vacuum.

## Step 2: Anion Exchange to form **1-Ethyl-3-methylimidazolium Benzoate**

The halide anion is then exchanged for the desired benzoate anion.

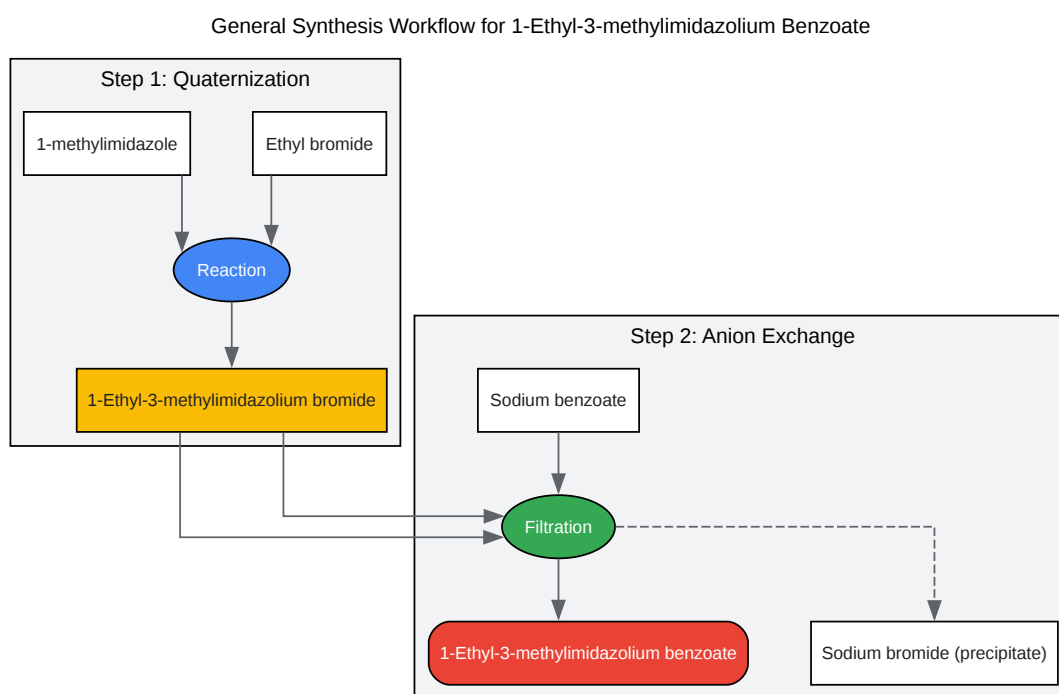
Materials:

- 1-Ethyl-3-methylimidazolium bromide (from Step 1)
- A benzoate salt (e.g., sodium benzoate or silver benzoate)
- A suitable solvent (e.g., water or an organic solvent)

Procedure:

- Dissolve the 1-ethyl-3-methylimidazolium bromide in a suitable solvent.
- In a separate container, dissolve a stoichiometric amount of the benzoate salt in the same or a miscible solvent.
- Combine the two solutions and stir at room temperature for several hours.
- The reaction will result in the precipitation of the insoluble halide salt (e.g., sodium bromide or silver bromide), which can be removed by filtration.
- The filtrate, containing the desired **1-Ethyl-3-methylimidazolium benzoate**, is then collected.

- The solvent is removed under reduced pressure to yield the final ionic liquid.
- The purity of the final product should be confirmed using analytical techniques such as NMR spectroscopy and mass spectrometry.



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Caption: General synthesis workflow for **1-Ethyl-3-methylimidazolium benzoate**.

## Potential Biological Interactions and Signaling Pathways

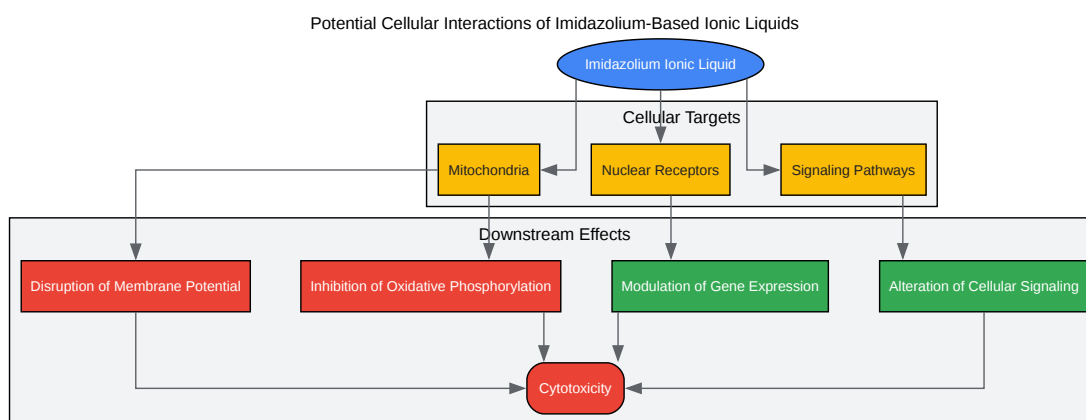
Specific toxicological data for **1-Ethyl-3-methylimidazolium benzoate** is limited. However, studies on other imidazolium-based ionic liquids, such as 1-octyl-3-methylimidazolium (M8OI), suggest potential interactions with various biological pathways. It is plausible that **1-Ethyl-3-methylimidazolium benzoate** may exhibit some similar general modes of interaction due to the shared imidazolium cation, although the nature and magnitude of these effects could be significantly influenced by the benzoate anion.

Research on M8OI has indicated interactions with several key signaling pathways, including:

- Human Sonic Hedgehog (Shh) signaling
- Androgen receptor signaling
- Estrogen receptor alpha signaling
- Pregnane X receptor signaling<sup>[1]</sup>

Furthermore, some imidazolium-based ionic liquids have been reported to disrupt mitochondrial membrane potential and exhibit cytotoxicity.<sup>[1]</sup> The proposed mechanism of toxicity for M8OI involves the inhibition of oxidative phosphorylation in mitochondria.<sup>[1]</sup>

It is crucial to note that toxicity and biological activity are highly dependent on the specific structure of the ionic liquid, including both the cation and the anion. Therefore, direct extrapolation of data from other ionic liquids to **1-Ethyl-3-methylimidazolium benzoate** should be done with caution, and specific studies are required to ascertain its precise biological profile.



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Caption: Potential cellular interactions of imidazolium-based ionic liquids.

## Applications in Drug Development and Research

While specific applications of **1-Ethyl-3-methylimidazolium benzoate** in drug development are not well-documented, imidazolium-based ionic liquids, in general, are being explored for various pharmaceutical applications. Their unique properties, such as high thermal stability, low vapor pressure, and tunable solvency, make them attractive for:

- As solvents for poorly soluble active pharmaceutical ingredients (APIs): Ionic liquids can enhance the solubility of certain drugs, which is a significant challenge in drug formulation.
- In drug delivery systems: They have been investigated as components of transdermal patches, oral formulations, and as agents to improve drug stability.

- As catalysts in the synthesis of pharmaceutical intermediates: Their catalytic activity can be beneficial in various organic reactions.

The benzoate anion itself is a well-known and widely used pharmaceutical excipient and preservative. This suggests that **1-Ethyl-3-methylimidazolium benzoate** could potentially offer a combination of the properties of the imidazolium cation and the established characteristics of the benzoate anion, making it a compound of interest for further investigation in pharmaceutical research.

## Conclusion

**1-Ethyl-3-methylimidazolium benzoate** is an ionic liquid with defined chemical properties. While detailed experimental and toxicological data specific to this compound are sparse, a general understanding of its synthesis and potential biological interactions can be inferred from related imidazolium-based ionic liquids. Further research is warranted to fully elucidate its properties and explore its potential applications, particularly in the fields of drug development and materials science. Professionals are advised to consult safety data sheets and conduct thorough risk assessments before handling this or any other chemical compound.

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## References

- 1. The toxicity of the methylimidazolium ionic liquids, with a focus on M8OI and hepatic effects - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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